

A Technical Guide to O-Desmethyl Tramadol-d6: Sourcing, Analysis, and Biological Pathways

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Compound of Interest

Compound Name: O-Desmethyl Tramadol-d6

Cat. No.: B1145074

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **O-Desmethyl Tramadol-d6**, a key analytical internal standard for its active parent compound, O-Desmethyl Tramadol. This document covers reliable suppliers, pricing information, detailed experimental protocols for its use in analytical chemistry, and a review of the relevant biological pathways.

Sourcing and Procurement of O-Desmethyl Tramadol-d6

O-Desmethyl Tramadol-d6 is primarily available as a certified reference material (CRM) for research and forensic use. It is typically supplied as a solution in methanol at a concentration of 100 µg/mL or as a neat solid. The following table summarizes publicly available information from various suppliers. Please note that pricing and availability are subject to change and may not be publicly listed for all vendors. It is recommended to contact the suppliers directly for the most current information and to request a certificate of analysis.

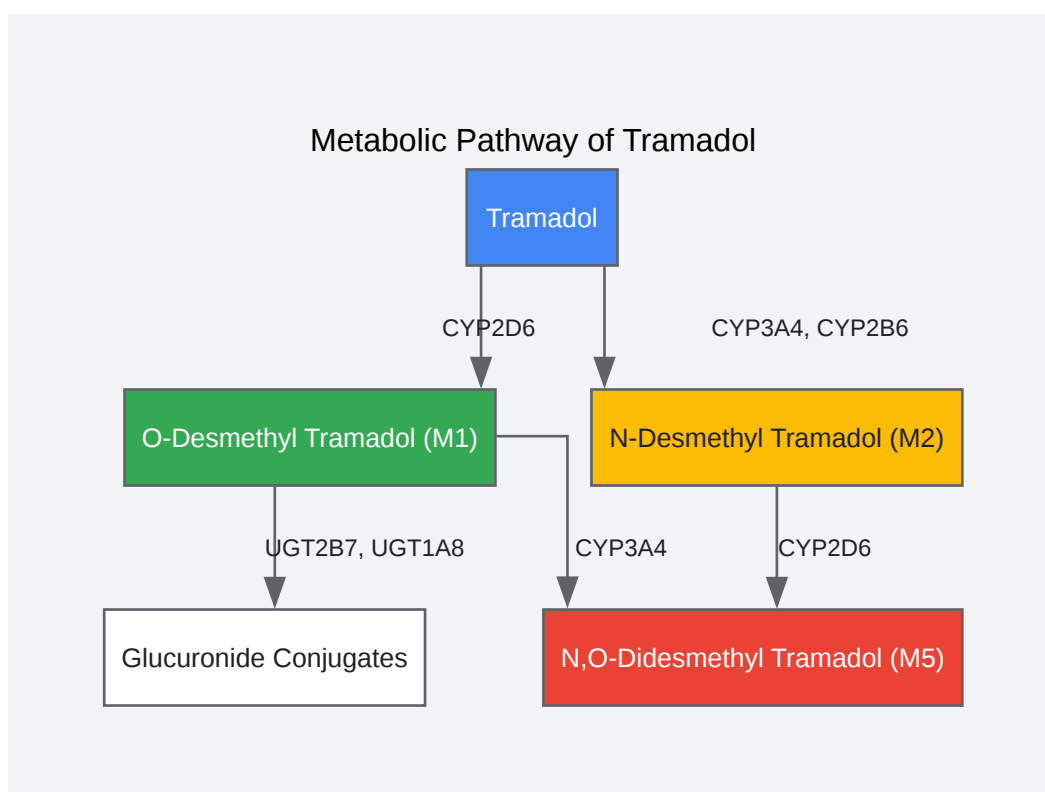
Supplier	Product Description	Catalog Number (Example)	Purity/Form	Quantity	Price (USD)
Sigma-Aldrich	O-Desmethyl-cis-tramadol-D6 hydrochloride solution	D-058-1ML	Certified Reference Material, 100 µg/mL in methanol (as free base)	1 mL	\$215.25 (List Price: \$287.00)[1]
Cerilliant (a MilliporeSigma brand)	O-Desmethyl-cis-tramadol-D6 HCl	D-058-1ML	Certified Reference Material, 100 µg/mL in methanol (as free base)	1 mL	\$287.00[2]
Cayman Chemical	O-Desmethyl-cis-tramadol-d6 (hydrochloride) (CRM)	42181	Certified Reference Material, 100 µg/mL in methanol	100 µg	Inquire for price
LGC Standards	O-Desmethyl Tramadol-d6 Hydrochloride	TRC-D294743	Neat	1 mg, 10 mg	Inquire for price[3]
MedChemExpress	O-Desmethyl Tramadol-d6	HY-109054S	Neat	1 mg, 5 mg	Inquire for price
United States Biological	O-Desmethyl Tramadol-d6	D3220-90X	~90% solid	1 mg	Inquire for price[4]
Pharmaffiliates	O-Desmethyl Tramadol-d6	PA STI 028800	White to Off-White Solid	Not specified	Inquire for price[5]

Biological Pathways and Mechanism of Action

O-Desmethyl Tramadol is the primary active metabolite of the analgesic drug Tramadol. The deuterated form, **O-Desmethyl Tramadol-d6**, serves as an ideal internal standard for its quantification in biological matrices due to its identical chemical properties and distinct mass.

Metabolic Pathway of Tramadol

Tramadol is extensively metabolized in the liver, primarily by the cytochrome P450 enzymes CYP2D6 and CYP3A4. The O-demethylation of tramadol to O-Desmethyl Tramadol (M1) is catalyzed by CYP2D6 and is the principal pathway leading to the pharmacologically active metabolite.^{[6][7]} N-demethylation to N-desmethyltramadol (M2) is carried out by CYP3A4 and CYP2B6.^{[6][7]}



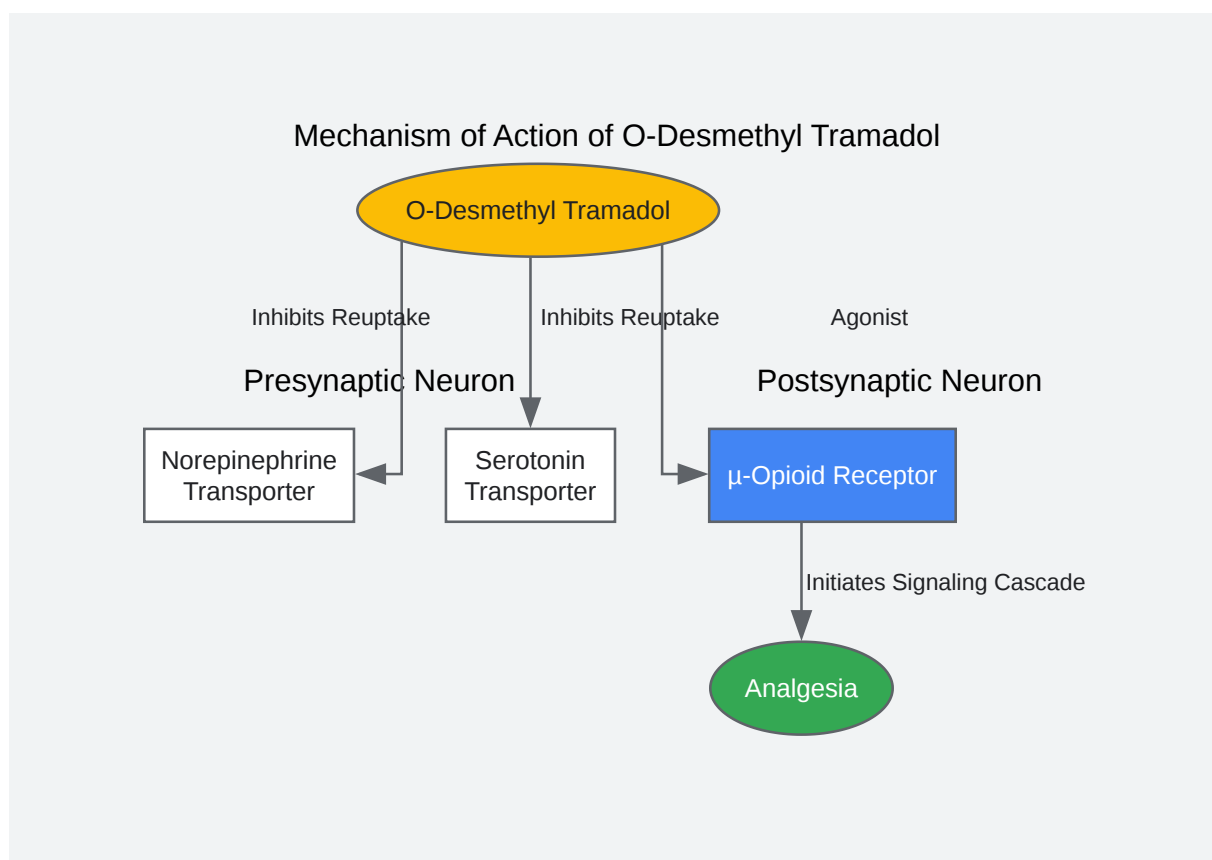
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Metabolic conversion of Tramadol to its primary metabolites.

Mechanism of Action of O-Desmethyl Tramadol

O-Desmethyl Tramadol (M1) is a more potent μ -opioid receptor agonist than its parent compound, Tramadol, and is primarily responsible for its analgesic effects.^[4] The mechanism of action is twofold:

- μ -Opioid Receptor Agonism: O-Desmethyl Tramadol binds to and activates μ -opioid receptors in the central nervous system, leading to a reduction in the perception of pain.[8]
- Monoamine Reuptake Inhibition: The different enantiomers of tramadol and its metabolites also contribute to analgesia by inhibiting the reuptake of serotonin and norepinephrine.[2]



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Dual mechanism of action of O-Desmethyl Tramadol.

Experimental Protocols

O-Desmethyl Tramadol-d6 is crucial for the accurate quantification of O-Desmethyl Tramadol in biological samples using isotope dilution mass spectrometry. Below are detailed protocols for sample preparation and analysis.

Synthesis of O-Desmethyl Tramadol

While **O-Desmethyl Tramadol-d6** is typically purchased as a CRM, understanding the synthesis of the unlabeled compound provides valuable context. A common method involves the demethylation of Tramadol.

Protocol for Demethylation of Tramadol:

- **Reaction Setup:** In a clean flask under a nitrogen atmosphere, add Tramadol (1 equivalent), ethylene glycol (as solvent), polyethylene glycol-400 (as a phase transfer catalyst), and potassium hydroxide (excess).[\[1\]](#)[\[6\]](#)
- **Heating:** Heat the reaction mixture to 195-200°C for approximately 24 hours.[\[1\]](#)[\[6\]](#)
- **Workup:**
 - Cool the reaction mixture and dilute with water.
 - Extract with toluene to remove any unreacted Tramadol.[\[6\]](#)
 - Acidify the aqueous layer to a pH of 4 to precipitate O-Desmethyl Tramadol.[\[6\]](#)
 - Extract the product with dichloromethane.[\[6\]](#)
- **Purification:** The crude product can be further purified by conversion to its hydrochloride salt and recrystallization from acetone to achieve high purity (>99%).[\[1\]](#)[\[6\]](#)

Solid-Phase Extraction (SPE) for Tramadol and Metabolites from Biological Matrices

This protocol is designed for the extraction of Tramadol and its metabolites, including O-Desmethyl Tramadol, from plasma and urine prior to LC-MS/MS analysis. **O-Desmethyl Tramadol-d6** should be added as an internal standard at the beginning of the sample preparation.

Materials:

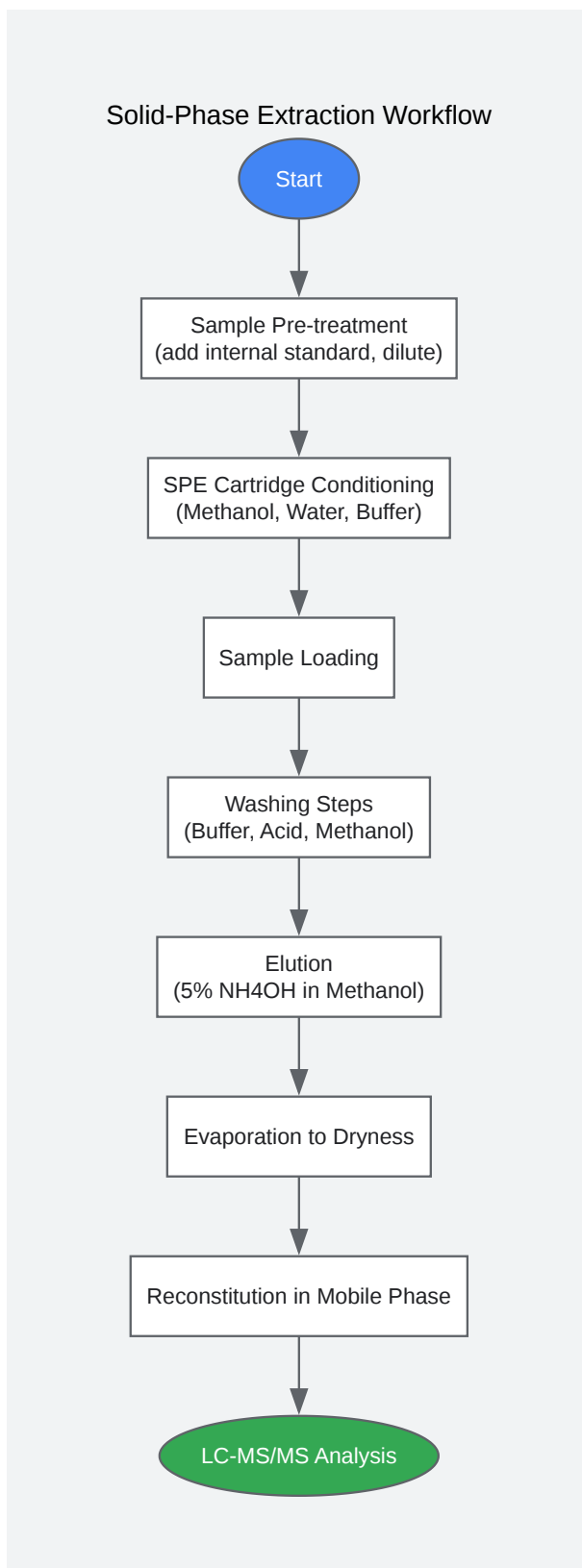
- Mixed-mode cation exchange SPE cartridges
- Methanol (HPLC grade)

- Deionized water
- Ammonium acetate buffer (50 mM, pH 6.0)
- Acetic acid (1 M)
- Ammonium hydroxide (5% in methanol)
- SPE manifold
- Vortex mixer and centrifuge
- Nitrogen evaporator

Procedure:

- Sample Pre-treatment:
 - Plasma/Serum: To 1 mL of sample, add 1 mL of 50 mM ammonium acetate (pH 6.0). Vortex for 30 seconds.
 - Urine: Dilute 1 mL of urine with 1 mL of 50 mM ammonium acetate (pH 6.0). Vortex for 30 seconds.
- SPE Cartridge Conditioning:
 - Pass 1 mL of methanol through the cartridge.
 - Pass 1 mL of deionized water through the cartridge.
 - Equilibrate with 1 mL of 50 mM ammonium acetate (pH 6.0).
- Sample Loading: Load the pre-treated sample onto the conditioned cartridge at a flow rate of approximately 1 mL/min.
- Washing:
 - Wash with 1 mL of 50 mM ammonium acetate (pH 6.0).

- Wash with 1 mL of 1 M acetic acid.
- Wash with 1 mL of methanol.
- Dry the cartridge under vacuum for 5 minutes.
- Elution: Elute the analytes with 2 x 1 mL of 5% ammonium hydroxide in methanol.
- Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 100 µL of the mobile phase used for LC-MS/MS analysis.



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Workflow for the solid-phase extraction of Tramadol and its metabolites.

LC-MS/MS Analysis

The following table summarizes typical LC-MS/MS conditions for the analysis of Tramadol and its metabolites. These should be optimized for the specific instrument and application.

Parameter	Condition
LC Column	C18 reversed-phase column (e.g., 2.1 x 50 mm, 2 µm particle size)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	A linear gradient from low to high organic phase (e.g., 5% to 95% B) over several minutes.
Flow Rate	0.2 - 0.4 mL/min
Injection Volume	5 - 10 µL
Ionization Mode	Electrospray Ionization (ESI), Positive
MS/MS Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions (Example)	Tramadol: m/z 264 -> 58O-Desmethyl Tramadol: m/z 250 -> 58O-Desmethyl Tramadol-d6: m/z 256 -> 64

Conclusion

O-Desmethyl Tramadol-d6 is an indispensable tool for researchers and professionals in the fields of pharmacology, toxicology, and clinical chemistry. Its use as an internal standard ensures the accuracy and reliability of quantitative methods for the analysis of O-Desmethyl Tramadol, the active metabolite of Tramadol. This guide provides a comprehensive starting point for sourcing this reference material and implementing robust analytical protocols. For specific applications, further optimization of the described methods may be necessary.

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